

An In-depth Technical Guide to the Synthesis and Applications of 1-Phenylisoquinoline

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Compound of Interest

Compound Name: 1-Phenylisoquinoline

Cat. No.: B189431

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The **1-phenylisoquinoline** scaffold is a privileged heterocyclic motif found in numerous biologically active compounds and functional materials. Its unique structural features have made it a cornerstone in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the synthesis and diverse applications of **1-phenylisoquinoline** and its derivatives, with a focus on quantitative data, detailed experimental protocols, and the underlying mechanistic pathways.

Synthesis of the 1-Phenylisoquinoline Core

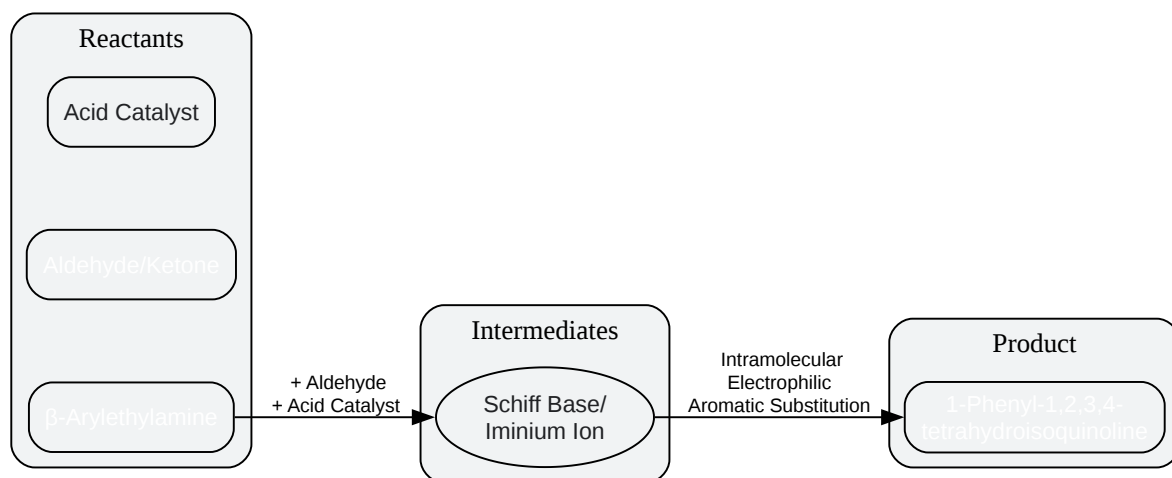
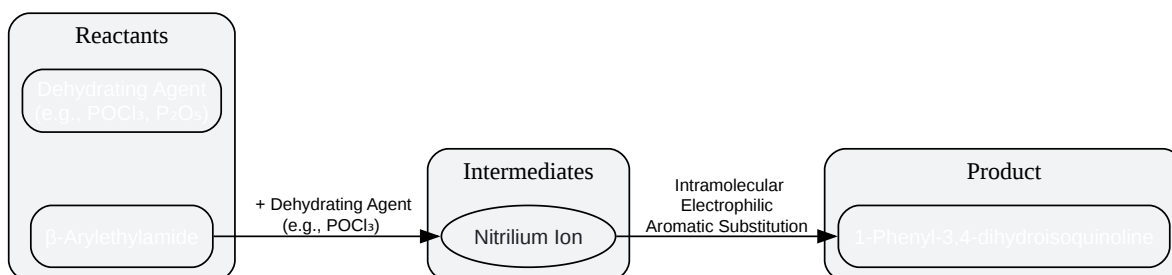
The construction of the **1-phenylisoquinoline** framework can be achieved through several classical and modern synthetic methodologies. This section details the most prominent methods, including the Bischler-Napieralski reaction, the Pictet-Spengler reaction, and palladium-catalyzed cross-coupling reactions.

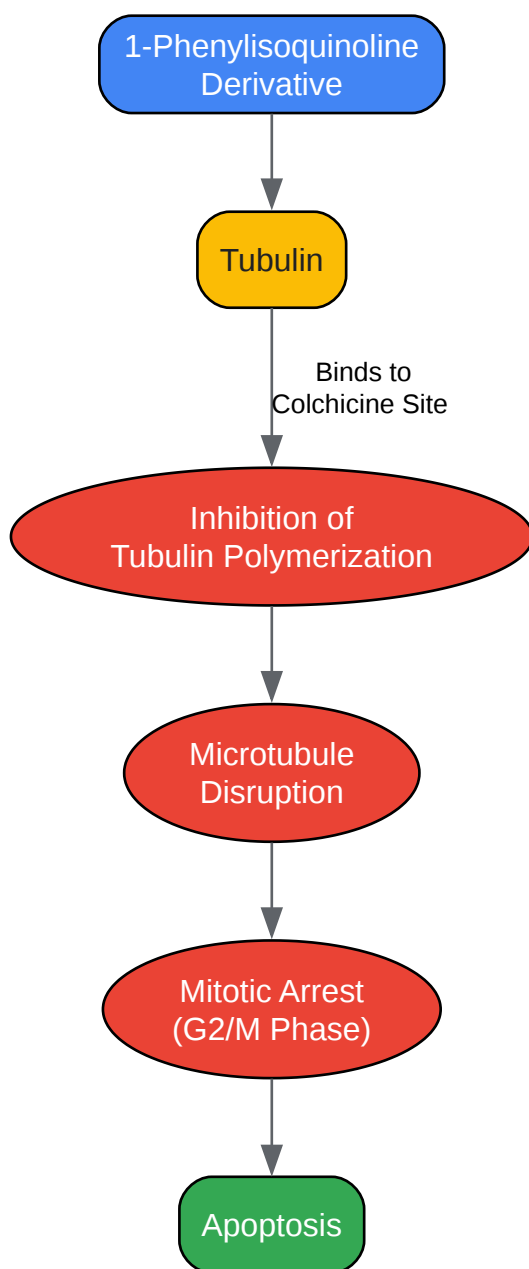
Bischler-Napieralski Reaction

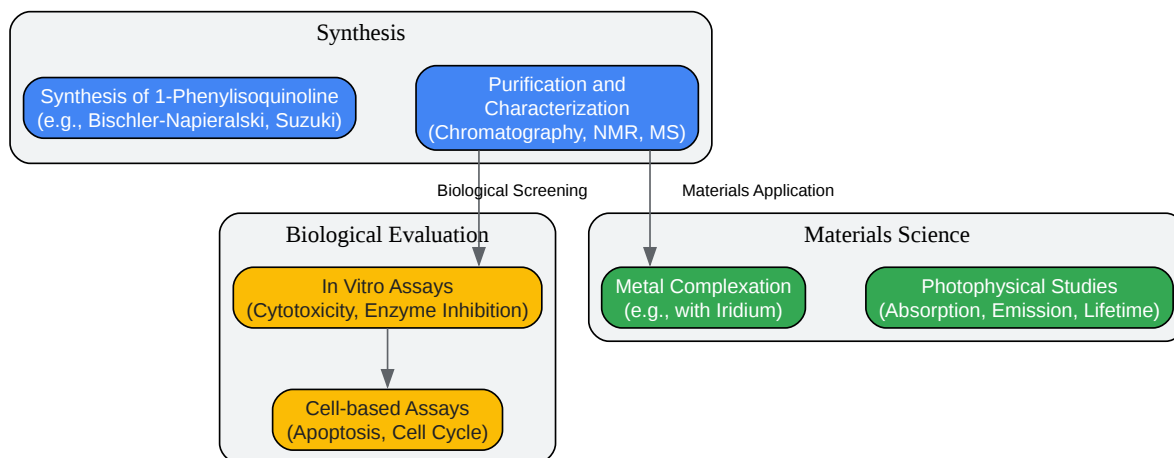
The Bischler-Napieralski reaction is a powerful method for the synthesis of 3,4-dihydroisoquinolines, which can be subsequently oxidized to the corresponding isoquinolines. The reaction involves the intramolecular cyclization of a β -arylethylamide in the presence of a dehydrating agent.^{[1][2]}

Reaction Mechanism:

The reaction is believed to proceed through the formation of a nitrilium ion intermediate, which then undergoes an intramolecular electrophilic aromatic substitution to form the dihydroisoquinoline ring.^{[1][2][3]}







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References

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- 2. Bischler–Napieralski reaction - Wikipedia [en.wikipedia.org]
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